

Application Notes and Protocols for High-Temperature Dyeing with Disperse Violet 1

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Compound of Interest

Compound Name: Disperse Violet 1

Cat. No.: B7737400

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed experimental setup and protocol for the high-temperature dyeing of polyester substrates using **Disperse Violet 1**. The information is intended for use in research and development environments.

Overview and Principle

Disperse dyes are non-ionic, sparingly soluble in water, and are the primary class of dyes used for coloring hydrophobic fibers like polyester. The high-temperature dyeing method, typically conducted between 120°C and 140°C under pressure, is essential for achieving deep shades and high fastness on polyester.[1][2] At these elevated temperatures, the amorphous regions of the polyester fibers swell, allowing the finely dispersed dye molecules to penetrate and get trapped within the fiber structure through van der Waals forces and hydrophobic interactions.[1][3] An acidic pH, typically between 4.5 and 5.5, is crucial for the stability of most disperse dyes and for optimal dyeing performance.[4][5][6]

Disperse Violet 1, an anthraquinone dye, is suitable for high-temperature applications due to its stable molecular structure.[2] Following the dyeing process, a reduction clearing after-treatment is critical to remove unfixed dye from the fiber surface, which significantly improves the wash fastness and the brightness of the shade.[7][8][9]

Materials and Equipment

Materials

- Substrate: 100% Polyester fabric
- Dye: **Disperse Violet 1** (C.I. 61100)
- Dispersing agent: Anionic dispersing agent (e.g., lignosulfonate-based)
- Levelling agent: To promote even dye uptake
- Acetic Acid (CH_3COOH): To adjust and maintain the pH of the dyebath
- Sodium Hydroxide (NaOH): For reduction clearing
- Sodium Hydrosulphite ($\text{Na}_2\text{S}_2\text{O}_4$): Reducing agent for clearing
- Non-ionic detergent: For final washing
- Distilled water

Equipment

- High-temperature, high-pressure laboratory dyeing machine (e.g., Mathis Labomat or similar)
- Spectrophotometer for color strength (K/S) and color coordinate measurements
- Launder-Ometer for wash fastness testing
- Crockmeter for rubbing fastness testing
- Light fastness tester (e.g., Xenon arc lamp)
- pH meter
- Analytical balance
- Beakers, pipettes, and other standard laboratory glassware

Experimental Protocols

Pre-treatment of Polyester Fabric

Before dyeing, it is essential to scour the polyester fabric to remove any oils, waxes, and other impurities that could hinder dye penetration.

- Prepare a scouring bath with 1-2 g/L of a non-ionic detergent.
- Treat the fabric at 60-70°C for 20-30 minutes.
- Rinse the fabric thoroughly with hot and then cold water.
- Dry the fabric before weighing for the dyeing experiment.

High-Temperature Dyeing Protocol

- Dye Bath Preparation:
 - Set the material-to-liquor ratio (M:L). A common range is 1:10 to 1:20.[\[10\]](#)
 - Calculate the required amounts of dye and auxiliaries based on the weight of the fabric (% owf - on the weight of fabric).
 - Prepare a stock solution of **Disperse Violet 1** by pasting the required amount of dye with a small amount of dispersing agent and then adding warm water to create a fine dispersion.
 - Fill the dyeing vessel with the required volume of distilled water.
 - Add the dispersing agent (e.g., 1 g/L) and levelling agent (e.g., 0.5-1 g/L) to the dyebath.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Add the dispersed dye solution to the dyebath.
- Dyeing Cycle:
 - Introduce the pre-treated polyester fabric into the dyebath at approximately 60°C.

- Run the machine for 10 minutes at this temperature to ensure even wetting and initial dye adsorption.
- Increase the temperature to 130°C at a rate of 1.5-2°C per minute.
- Maintain the temperature at 130°C for 45-60 minutes. The exact time will depend on the desired depth of shade.
- Cool the dyebath down to 70°C at a rate of 2-3°C per minute.
- Drain the dyebath and rinse the fabric.

Reduction Clearing (After-treatment)

This step is crucial for removing surface dye and improving fastness properties.^{[7][8][9]}

- Prepare a fresh bath at a 1:10 to 1:20 liquor ratio.
- Add the following chemicals to the bath:
 - Sodium Hydroxide (NaOH): 2 g/L
 - Sodium Hydrosulphite ($\text{Na}_2\text{S}_2\text{O}_4$): 2 g/L
- Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes.^[7]
- Drain the bath and rinse the fabric thoroughly with hot water.
- Neutralize the fabric with a dilute solution of acetic acid (0.5-1 g/L) at 40°C for 5 minutes.
- Rinse the fabric with cold water.
- Dry the dyed fabric.

Data Presentation

Typical Dyeing Recipe

Component	Concentration	Purpose
Disperse Violet 1	1.0 % owf	Colorant
Dispersing Agent	1.0 g/L	Prevents dye aggregation
Levelling Agent	0.5 g/L	Ensures even dye uptake
Acetic Acid	to pH 4.5-5.5	pH control
Liquor Ratio	1:15	Dyeing medium

Process Parameters

Parameter	Recommended Value
Dyeing Temperature	130°C
Dyeing Time at 130°C	45-60 minutes
Heating Rate	1.5-2.0 °C/minute
Cooling Rate	2.0-3.0 °C/minute

Reduction Clearing Recipe

Component	Concentration	Temperature	Time
Sodium Hydroxide	2.0 g/L	70-80°C	15-20 minutes
Sodium Hydrosulphite	2.0 g/L	70-80°C	15-20 minutes

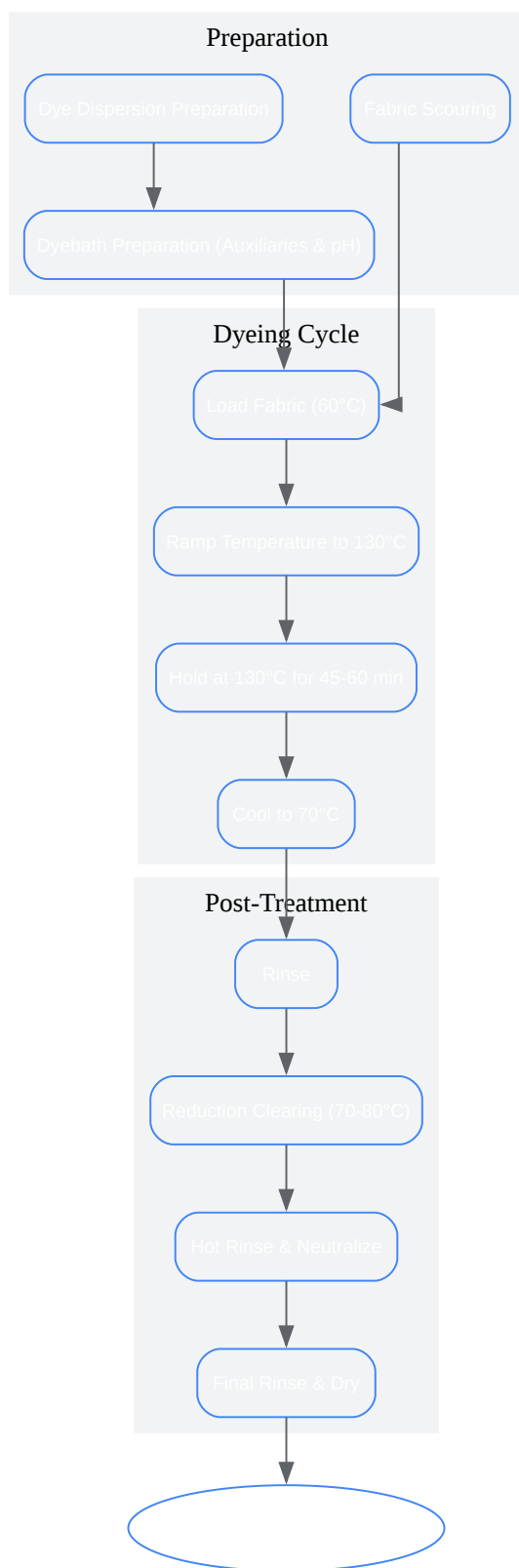
Expected Fastness Properties

The following table presents typical fastness ratings for high-quality disperse dyes on polyester. Actual results for **Disperse Violet 1** should be experimentally determined.

Fastness Property	Expected Rating (ISO Scale)
Wash Fastness (Color Change)	4-5
Wash Fastness (Staining)	4-5
Rubbing Fastness (Dry)	4-5
Rubbing Fastness (Wet)	4
Light Fastness (Xenon Arc)	5-6

Visualizations

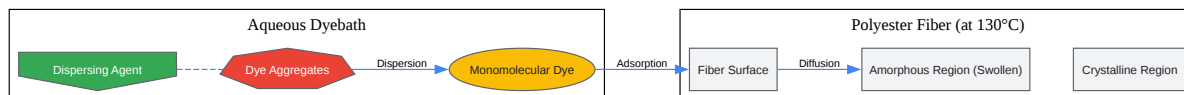
Experimental Workflow



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Caption: High-temperature dyeing workflow for **Disperse Violet 1** on polyester.

Dyeing Mechanism on Polyester Fiber



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Caption: Mechanism of disperse dye transfer from dyebath to polyester fiber.

Safety and Handling

- **Disperse Violet 1** may cause an allergic skin reaction. It is advised to wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid breathing dust from the dye powder. Handle in a well-ventilated area or use a fume hood.
- In case of skin contact, wash thoroughly with soap and water. If irritation occurs, seek medical attention.
- For eye contact, rinse cautiously with water for several minutes.
- Consult the Safety Data Sheet (SDS) for **Disperse Violet 1** for complete safety and disposal information.[4]

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